

nedocromil sodium mechanism of action

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Compound Focus: Nedocromil

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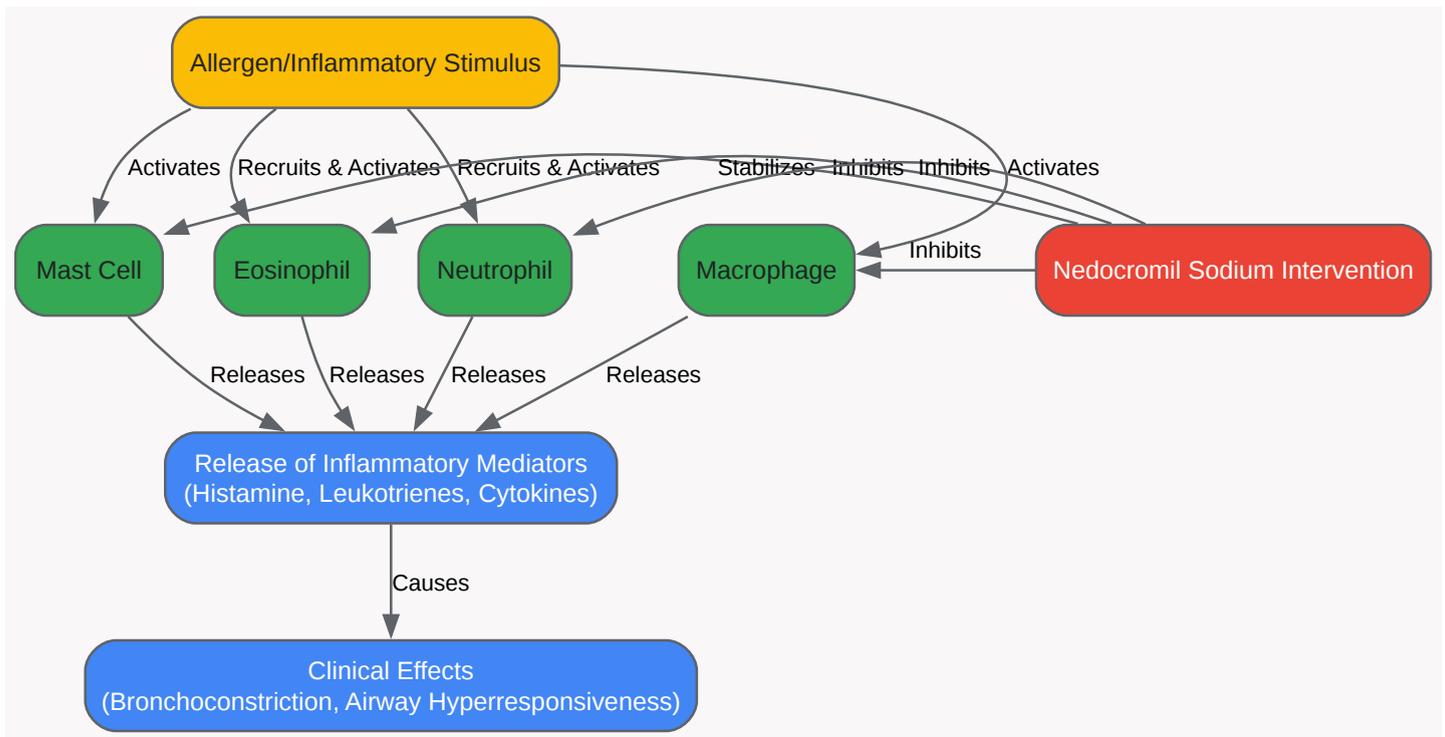
Cellular Mechanisms of Action

The therapeutic effect of **nedocromil** sodium is achieved through its regulatory action on multiple inflammatory cells involved in the allergic and inflammatory response. The table below summarizes its key effects on different cell types.

| Cell Type | Primary Action of Nedocromil Sodium | Key Mediators/Effects Inhibited |
|-------------------------------|--|---|
| Mast Cells [1] [2] [3] | Stabilizes cell membrane, preventing degranulation | Histamine, Tryptase, Leukotrienes (LTC4), Prostaglandins |
| Eosinophils [1] [3] | Inhibits activation and chemotaxis | Leukotriene C4 (LTC4) release |
| Neutrophils [1] [3] | Inhibits chemotaxis | Migration to inflammation sites |
| Macrophages [1] [3] | Inhibits activation (e.g., by IgE) | Inflammatory cytokine release |
| Epithelial Cells [1] | Inhibits mediator release | Granulocyte-Macrophage Colony-Stimulating Factor (GM-CSF) |

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|---------------|-------------------------------------|---------------------------------|
| Platelets [3] | Reduces cytotoxicity | - |

These cellular actions culminate in a broad anti-inflammatory effect, which can be visualized as the following pathway:



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Nedocromil sodium inhibits multiple inflammatory cells and mediator release to prevent bronchoconstriction.

Experimental Models & Protocols

The understanding of **nedocromil** sodium's mechanism is derived from specific experimental models. Key methodologies are outlined below for research replication and validation.

| Experimental Goal | Model/Protocol | Key Measurement |
|--|--|--|
| Inhibit Mast Cell Mediator Release [1] | Bronchoalveolar lavage (BAL)-derived mast cells from healthy & asthmatic volunteers; challenged with allergens. | Reduction in histamine and leukotriene C4 release. |
| Inhibit Inflammatory Cell Chemotaxis [1] [3] | In vitro assays measuring movement of eosinophils/neutrophils toward chemical stimuli (e.g., chemotactic factors). | Reduction in the number of migrated cells. |
| Block Allergen-Induced Bronchoconstriction (Early & Late Phase) [1] [4] | Allergen challenge in sensitized subjects (e.g., house dust mite, ragweed); drug administered prior to challenge. | Airway response measured by FEV1; reduction in early (0-2h) and late (4-10h) asthmatic reaction. |
| Reduce Airway Hyperresponsiveness (AHR) [1] | Patients given nedocromil sodium for weeks; challenged with methacholine or histamine. | Increase in the provocative dose of agonist required to cause a 20% drop in FEV1 (PD20). |
| Block Exercise-Induced Asthma (EIA) [1] | Patients undergo exercise challenge (e.g., treadmill) after drug inhalation. | Post-exercise percentage fall in FEV1. |

Pharmacological & Clinical Correlation

The cellular and experimental actions of **nedocromil** sodium directly translate to its clinical pharmacokinetics and therapeutic application.

- **Pharmacokinetics:** **Nedocromil** sodium is administered via inhalation with low systemic bioavailability (6-9%). It is not metabolized and is excreted unchanged in urine and feces [1]. Protection against bronchoconstriction is achieved only through inhalation, not oral or intravenous administration [1].
- **Therapeutic Use:** It is used as **regular maintenance therapy** for asthma, not for acute symptom relief [1] [2]. The usual dosage is **4mg, administered 2 to 4 times daily** [1]. Its clinical efficacy is attributed to its anti-inflammatory profile, which helps reduce dependency on inhaled corticosteroids [1].

Key Experimental Insights

- **Broad-Spectrum Action:** Unlike more targeted therapies, **nedocromil** sodium's value lies in its ability to moderate the activity of several key inflammatory cells (mast cells, eosinophils, neutrophils, macrophages), making it effective against a complex inflammatory cascade [1] [3].
- **Prevention Over Relief:** Its mechanism is purely **prophylactic**. It prevents the initiation of the inflammatory response and bronchoconstriction triggered by various stimuli (allergen, exercise, cold air) [1] [4]. This aligns with its use as a chronic controller medication.

The information on **nedocromil** sodium is primarily based on foundational research, with much of the core mechanistic work established in the 1990s and early 2000s [1] [3]. While newer research may explore its potential in other areas, the fundamental mechanism of action is well-documented in the cited literature.

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References

1. | Drugs Nedocromil Sodium [link.springer.com]
2. - Wikipedia Nedocromil [en.wikipedia.org]
3. [Basic research on nedocromil sodium] [pubmed.ncbi.nlm.nih.gov]
4. Section V: Clinical effects of nedocromil sodium. ... [mayoclinic.elsevierpure.com]

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